

3-Ethyloctane: A Technical Guide to Health and Safety

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Compound of Interest

Compound Name: 3-Ethyloctane

Cat. No.: B044116

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This technical guide provides a comprehensive overview of the available health and safety information for **3-Ethyloctane** (CAS No: 5881-17-4). Due to a lack of specific toxicological data for this compound, this guide incorporates information on similar branched and linear alkanes, alongside standardized experimental protocols for chemical safety assessment.

Chemical and Physical Properties

3-Ethyloctane is a branched-chain alkane.^[1] It is a colorless liquid with a characteristic hydrocarbon odor.^[2] Its primary applications are as a high-purity reference standard in analytical chemistry, particularly for gas chromatography (GC) and mass spectrometry (MS), and it is also found in petroleum products.^{[1][2]}

Table 1: Physical and Chemical Properties of **3-Ethyloctane**

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₂₂	[3]
Molecular Weight	142.28 g/mol	[3][4]
CAS Number	5881-17-4	[3][4][5]
Appearance	Colorless liquid	[2]
Boiling Point	166.6 ± 7.0 °C at 760 mmHg	[3]
Flash Point	38.2 ± 11.4 °C	[3]
Density	0.7 ± 0.1 g/cm ³	[3]
Vapor Pressure	2.3 ± 0.1 mmHg at 25°C	[3]
Water Solubility	65.19 ug/L (temperature not stated)	[2]
LogP (Octanol/Water Partition Coefficient)	5.89	[3]

Hazard Identification and Classification

According to aggregated GHS information from multiple suppliers, **3-Ethyl octane** is considered a flammable liquid.[4] However, for other hazard classes, it is largely reported as not meeting the GHS hazard criteria.[4]

Table 2: GHS Hazard Classification for **3-Ethyl octane**

Hazard Class	Classification	Hazard Statement	Source(s)
Flammable Liquids	Category 2 or 3	H225: Highly flammable liquid and vapor or H226: Flammable liquid and vapor	[4][6]
Aspiration Hazard	May be fatal if swallowed and enters airways (inferred from similar alkanes)	H304: May be fatal if swallowed and enters airways	[6]
Acute Toxicity (Oral, Dermal, Inhalation)	No data available	-	[7]
Skin Corrosion/Irritation	No data available	-	[7]
Serious Eye Damage/Irritation	No data available	-	[7]
Respiratory or Skin Sensitization	No data available	-	[7]
Germ Cell Mutagenicity	No data available	-	[7]
Carcinogenicity	No data available	-	[7]
Reproductive Toxicity	No data available	-	[7]
Specific Target Organ Toxicity (Single and Repeated Exposure)	No data available	-	[7]

Toxicological Information

Specific toxicological studies on **3-Ethyl octane** are not readily available in the public domain. [7] However, the toxicological profile of similar short-chain branched alkanes can provide an indication of potential hazards. Alkanes of this type are generally considered to have low acute

toxicity.[8] The primary concerns are physical hazards such as flammability and aspiration, as well as potential for central nervous system depression at high concentrations.[8]

For C9 to C13 alkanes, inhalation exposure in animal studies has shown that n-nonane (a C9 linear alkane) can induce neurological effects, including ataxia and seizures at high concentrations.[9] Studies on dearomatized aliphatic mixtures containing C10-C13 alkanes have indicated potential liver and kidney effects in male rats following subchronic exposure.[10]

Experimental Protocols for Health Hazard Assessment

In the absence of specific studies on **3-Ethyl octane**, this section outlines standardized and internationally recognized OECD (Organisation for Economic Co-operation and Development) guidelines for assessing the potential health hazards of a chemical. These protocols are fundamental for any comprehensive safety evaluation.

Acute Oral Toxicity - OECD Test Guideline 423 (Acute Toxic Class Method)

This method is designed to assess the acute oral toxicity of a substance and allows for its classification.[3][11]

- **Principle:** A stepwise procedure is used with a limited number of animals per step. The substance is administered orally to a group of animals at a defined dose.[11] The outcome of this step (mortality or evident toxicity) determines the next step, which may involve dosing another group at a lower or higher fixed dose.[12]
- **Test Animals:** Typically, rats or mice are used.[5] A small group of animals (usually 3) of a single sex (typically females, as they are often slightly more sensitive) is used in each step. [12]
- **Dose Administration:** The test substance is administered in a single dose by gavage using a stomach tube or a suitable intubation cannula.[5] An aqueous solution is preferred, but solutions in oil (e.g., corn oil) or other appropriate vehicles can be used.[5]

- Observation Period: Animals are observed for a period of at least 14 days.[\[12\]](#) Observations include changes in skin and fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, as well as somatomotor activity and behavior.[\[12\]](#)
- Endpoint: The test allows for the classification of the substance into one of a series of toxicity classes defined by fixed LD50 cut-off values.[\[3\]](#)

In Vitro Skin Irritation - OECD Test Guideline 439 (Reconstructed Human Epidermis Test Method)

This in vitro method is used to identify chemicals that are irritant to the skin.[\[6\]](#)[\[13\]](#)[\[14\]](#)

- Principle: The test substance is applied topically to a three-dimensional reconstructed human epidermis (RhE) model, which mimics the upper layers of human skin.[\[14\]](#)[\[15\]](#) Skin irritation is identified by the substance's ability to decrease cell viability below a defined threshold.[\[13\]](#)
- Procedure:
 - The test substance is applied to the surface of the RhE tissue.
 - Following an exposure period, the substance is removed by washing.
 - The tissue is incubated for a post-exposure period.
 - Cell viability is measured by the enzymatic conversion of the vital dye MTT into a blue formazan salt, which is then quantified spectrophotometrically.[\[13\]](#)[\[14\]](#)
- Endpoint: A substance is classified as a skin irritant (UN GHS Category 2) if the tissue viability is less than or equal to 50%.[\[13\]](#) If the viability is greater than 50%, it is considered non-irritant.[\[13\]](#)

Acute Eye Irritation/Corrosion - OECD Test Guideline 405

This in vivo test is designed to assess the potential of a substance to cause eye irritation or corrosion.[\[2\]](#)

- Principle: The test substance is applied in a single dose to one eye of an experimental animal, with the untreated eye serving as a control.[\[2\]](#) The degree of eye irritation/corrosion is then evaluated at specific intervals.[\[2\]](#)
- Test Animals: The albino rabbit is the preferred species.[\[16\]](#)
- Procedure:
 - A single dose of the test substance is instilled into the conjunctival sac of one eye.[\[16\]](#)
 - The eyes are examined at 1, 24, 48, and 72 hours after application.[\[4\]](#)
 - Ocular lesions (corneal opacity, iritis, conjunctival redness, and chemosis) are scored.[\[2\]](#)
 - The observation period can be extended up to 21 days to determine the reversibility of the effects.[\[16\]](#)
- Endpoint: The test allows for the classification of the substance based on the severity and reversibility of the ocular lesions observed.[\[17\]](#)

Handling and Safety Precautions

Engineering Controls

- Work in a well-ventilated area, preferably within a chemical fume hood.[\[17\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[6\]](#)
- Ground and bond containers when transferring material to prevent static discharge.[\[6\]](#)

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields.[\[17\]](#)
- Skin Protection: Wear protective gloves and a lab coat.[\[17\]](#)
- Respiratory Protection: If ventilation is inadequate, use a suitable respirator.[\[17\]](#)

Safe Handling and Storage

- Keep away from heat, sparks, open flames, and other ignition sources.[\[17\]](#)
- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[17\]](#)
- Store away from strong oxidizing agents.

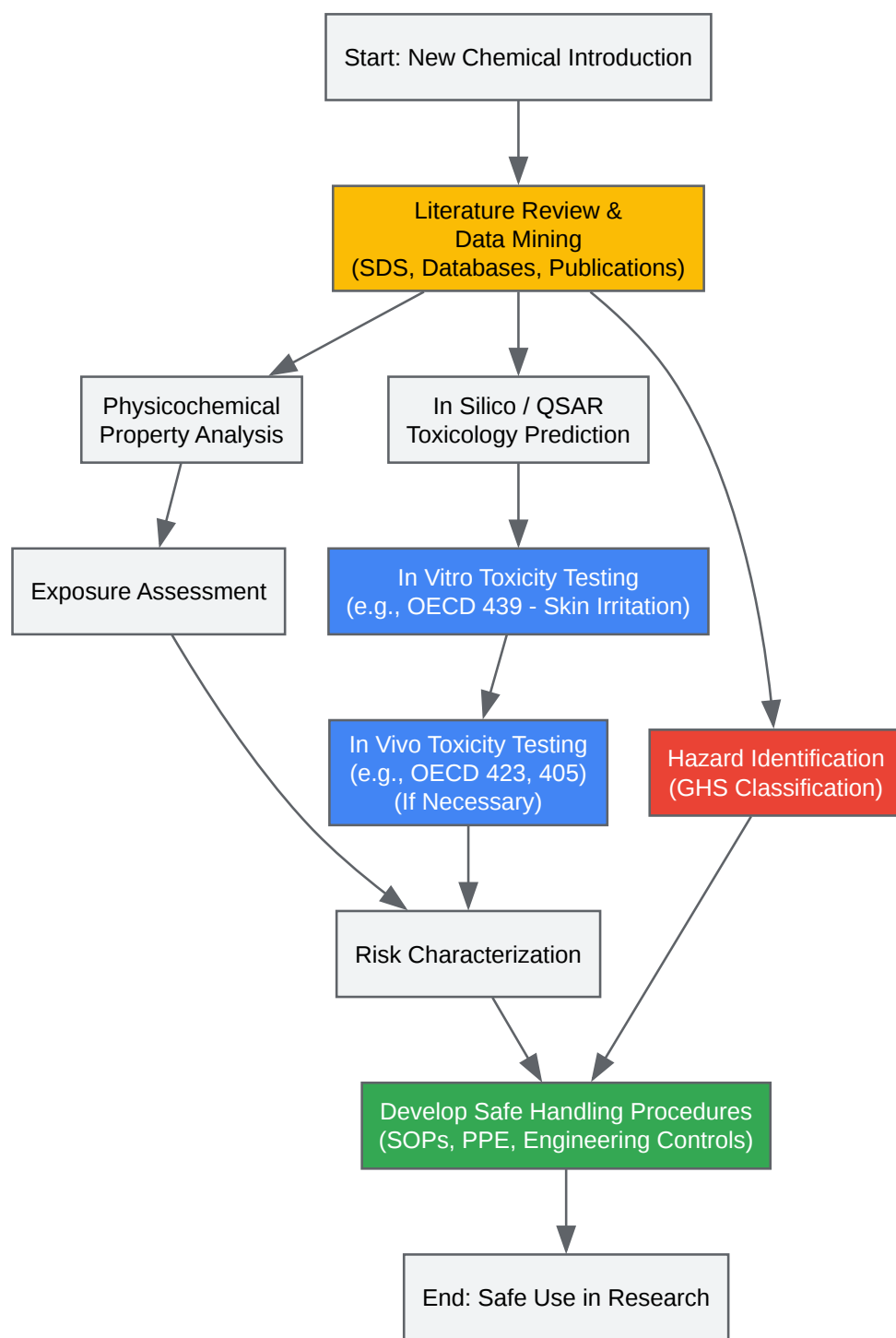
First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist.[\[17\]](#)
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation develops.[\[17\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek medical attention.[\[17\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[17\]](#)

Visualizations

Workflow for Chemical Health and Safety Assessment

The following diagram illustrates a general workflow for assessing the health and safety of a chemical substance like **3-Ethyloctane**.

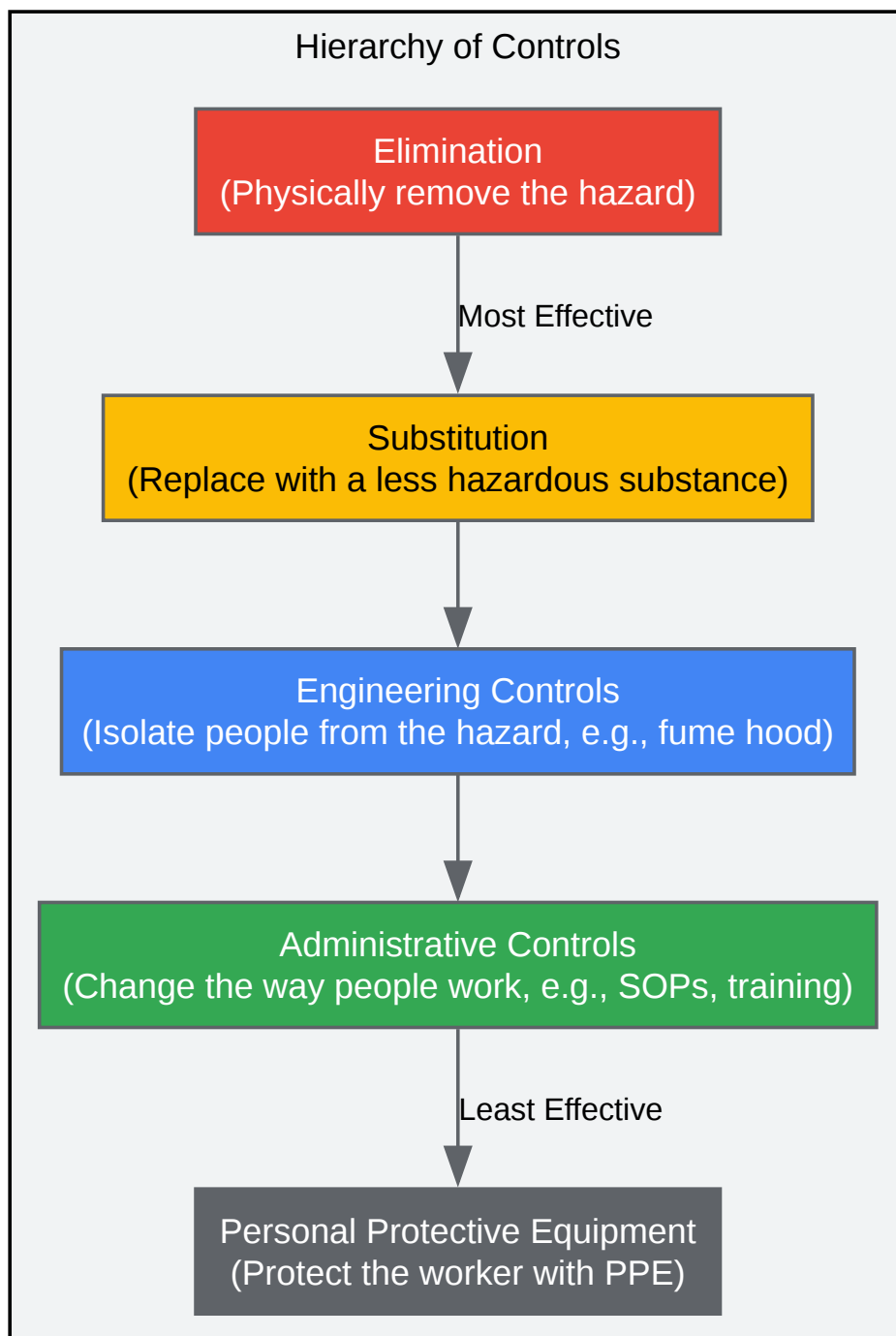


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Caption: A general workflow for the health and safety assessment of a chemical.

Hierarchy of Controls for Chemical Safety

This diagram illustrates the hierarchy of controls, a system for minimizing or eliminating exposure to hazards.



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Caption: The hierarchy of controls for managing chemical hazards.

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